

performance comparison of ELISA and LC-MS/MS for semicarbazide detection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Semicarbazide

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A Comparative Guide to ELISA and LC-MS/MS for **Semicarbazide** Detection

For researchers and professionals in drug development and food safety, the accurate detection of **semicarbazide** (SEM), a potential carcinogen, is of paramount importance. **Semicarbazide** can be a marker for the illegal use of the veterinary drug nitrofurazone in food-producing animals and can also form in certain food processing conditions. This guide provides a detailed comparison of two common analytical methods for SEM detection: Enzyme-Linked Immunosorbent Assay (ELISA) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Performance Comparison: ELISA vs. LC-MS/MS

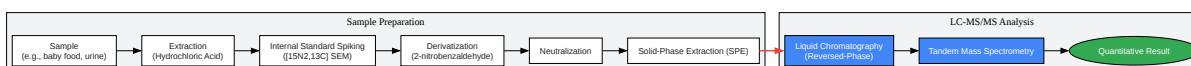
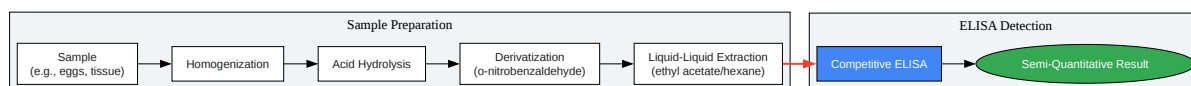
The choice between ELISA and LC-MS/MS for **semicarbazide** detection often depends on the specific requirements of the analysis, such as the need for high throughput screening versus confirmatory analysis. While ELISA offers a rapid and cost-effective screening tool, LC-MS/MS provides higher specificity and is considered the gold standard for confirmation. A good correlation has been observed between the results obtained from ELISA and LC-MS/MS for the analysis of incurred egg samples, with a correlation coefficient of $r = 0.992$.^{[1][2]}

Below is a summary of the key performance parameters for each method based on published experimental data.

Performance Metric	ELISA	LC-MS/MS
Limit of Detection (LOD)	0.07 µg/L - 0.13 µg/kg[1][2][3][4]	0.1 µg/kg - 0.5 µg/L[5][6][7]
Limit of Quantification (LOQ)	Not consistently reported	0.25 µg/kg - 1 µg/L[5][6][7]
Detection Capability (CC β)	0.3 µg/kg[1][2][8]	Not applicable
Recovery	80% - 110%[1][8]	82.2% - 108.6%[5][6][7][9]
Precision (CV% or RSD%)	< 15.5%[8]	0.2% - 9.1%[5][6][7][9][10]
Linear Range	0.01 - 0.2 µg/L[8]	0.25 µg/kg - 100 µg/L[5][6][10]
Specificity	High, but potential for cross-reactivity	Very high, based on mass-to-charge ratio
Throughput	High	Lower than ELISA
Cost	Relatively low	High
Confirmation	Screening method	Confirmatory method

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for the detection of **semicarbazide** using ELISA and LC-MS/MS.



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- To cite this document: BenchChem. [performance comparison of ELISA and LC-MS/MS for semicarbazide detection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199961#performance-comparison-of-elisa-and-lc-ms-ms-for-semicarbazide-detection]

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